

Physicochemical properties of Methyl 4-bromo-3-methylbenzoate

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Compound of Interest

Compound Name: Methyl 4-bromo-3-methylbenzoate

Cat. No.: B120632

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An In-depth Technical Guide to **Methyl 4-bromo-3-methylbenzoate**

Introduction

Methyl 4-bromo-3-methylbenzoate is an aromatic ester that serves as a significant intermediate in organic synthesis. Its unique structure, featuring a bromine atom and a methyl group on the benzene ring, makes it a versatile building block for the preparation of more complex molecules. This guide provides a comprehensive overview of its physicochemical properties, experimental protocols for its synthesis, its reactivity, and its applications in research and development, particularly in the synthesis of natural products and other target compounds.

Physicochemical Properties

The fundamental physical and chemical characteristics of **Methyl 4-bromo-3-methylbenzoate** are summarized below. These properties are crucial for its handling, storage, and application in various chemical reactions.

Property	Value	Reference
CAS Number	148547-19-7	[1][2][3]
Molecular Formula	C ₉ H ₉ BrO ₂	[2][3]
Molecular Weight	229.07 g/mol	[2]
Appearance	White to light orange solid; Colorless low melting solid	[1][3][4]
Melting Point	36.0-45.0 °C	[3]
Boiling Point	287.4 ± 20.0 °C (Predicted)	[1]
Density	1.433 ± 0.06 g/cm ³ (Predicted)	[1]
Solubility	Soluble in Methanol	[1]
Storage	Sealed in dry, Room Temperature	[1]
Flash Point	>230 °F (>110 °C)	[1]

Experimental Protocols

Synthesis of Methyl 4-bromo-3-methylbenzoate

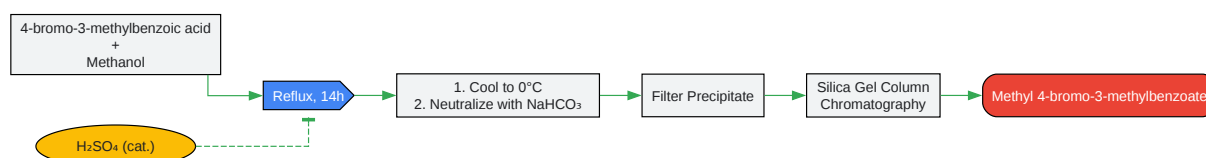
A common and efficient method for the synthesis of **Methyl 4-bromo-3-methylbenzoate** is through the Fischer esterification of 4-bromo-3-methylbenzoic acid.[1][5]

Materials:

- 4-bromo-3-methylbenzoic acid (1.0 eq)
- Methanol (used as solvent and reactant)
- Concentrated Sulfuric Acid (catalytic amount)
- Saturated Sodium Bicarbonate solution
- Silica Gel for column chromatography

Procedure:

- A concentrated solution of 4-bromo-3-methylbenzoic acid (e.g., 3 g, 13.19 mmol) is prepared in methanol (15 ml).[1][5]
- A catalytic amount of concentrated sulfuric acid is added to the solution.[1][5]
- The reaction mixture is heated to reflux for 14 hours.[1][5]
- After the reaction is complete, the mixture is cooled to 0°C.[1][5]
- The reaction is neutralized by the careful addition of a saturated sodium bicarbonate solution, which causes the product to precipitate.[1][5]
- The precipitated solid is collected by filtration.[1][5]
- The crude product is then purified by silica gel column chromatography to yield pure **Methyl 4-bromo-3-methylbenzoate** as a white solid (typical yield: ~97%).[1][5]



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Synthesis workflow for **Methyl 4-bromo-3-methylbenzoate**.

Reactivity and Applications

Methyl 4-bromo-3-methylbenzoate is a valuable intermediate due to its reactive sites, which allow for further molecular elaboration.

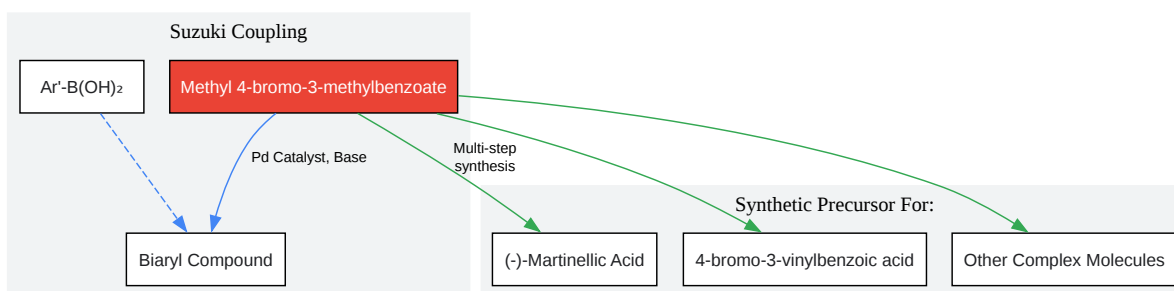
Key Reactions

- Suzuki Coupling: As an aromatic ester containing a bromide, it readily undergoes Suzuki coupling reactions. For instance, it can be coupled with 2-chloroboronic acid to produce the corresponding biaryl compound.^{[1][2][5]} This reaction is fundamental in creating carbon-carbon bonds, essential in drug discovery and materials science.

Applications in Synthesis

This compound serves as a key starting material in the synthesis of various complex molecules:

- It is used in the preparation of 4-bromo-3-vinylbenzoic acid.^{[1][5][6]}
- It can be a precursor for 4-bromo-3-(methylphenyl)methanol.^{[1][5][6]}
- It is a starting material in the total synthesis of (-)-martinellic acid, a natural product with potential therapeutic activities.^{[1][5][6]}
- It is also used to prepare methyl (E)-4-bromo-3-[(phenylmethoxyimino)methyl]benzoate.^{[1][5][6]}



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Reactivity and synthetic utility of **Methyl 4-bromo-3-methylbenzoate**.

Safety and Handling

Based on available safety data sheets, **Methyl 4-bromo-3-methylbenzoate** is considered hazardous.[4]

- Hazard Statements: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[4]
- Precautionary Measures:
 - Avoid breathing dust, fume, gas, mist, vapors, or spray.[4]
 - Wash skin thoroughly after handling.[4]
 - Use only in a well-ventilated area.[4]
 - Wear protective gloves, eye protection, and face protection.[4]
- First Aid:
 - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[4]
 - Skin: Wash with plenty of soap and water.[4]
 - Inhalation: Remove person to fresh air and keep comfortable for breathing.[4]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[4]
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.[4]

This technical guide provides a detailed overview of **Methyl 4-bromo-3-methylbenzoate** for researchers and professionals in the field of chemistry and drug development. The information compiled herein is essential for its safe handling, effective use in synthesis, and for exploring its potential in creating novel chemical entities.

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